

An In-depth Technical Guide to the Physical Properties of Ethyl 4-Pyridinecarboxylate

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Compound of Interest

Compound Name: Ethyl isonicotinate

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Introduction

Ethyl 4-pyridinecarboxylate, also known as **ethyl isonicotinate**, is a heterocyclic organic compound with the chemical formula $C_8H_9NO_2$. It is an ester of isonicotinic acid and ethanol. This document provides a comprehensive overview of its core physical properties, offering a valuable resource for researchers and professionals in drug development and chemical synthesis. The information is presented through clearly structured data tables, detailed experimental protocols for property determination, and logical workflow diagrams.

Core Physical Properties

The physical characteristics of ethyl 4-pyridinecarboxylate are crucial for its handling, formulation, and application in various scientific fields. The following tables summarize the key quantitative data available for this compound.

General and Molecular Properties

Property	Value	Source(s)
Chemical Formula	C ₈ H ₉ NO ₂	[1] [2]
Molecular Weight	151.16 g/mol	[1] [2]
Appearance	Clear colorless to light yellow oil	[2]
CAS Number	1570-45-2	[1]

Thermodynamic Properties

Property	Value	Source(s)
Melting Point	23 °C	[1] [2]
Boiling Point	220 °C (at 760 mmHg)	[1]
92 °C (at 8 mmHg)	[2]	
Vapor Pressure	17.9 Pa at 25 °C	[2]

Physicochemical Properties

Property	Value	Source(s)
Density	1.105 g/mL	[1]
1.009 g/mL at 25 °C	[2]	
Solubility	Soluble in water	[2]
pKa (of the conjugate acid)	3.45 at 25 °C	[2]
Refractive Index (n _{20/D})	1.501	[1] [2]
LogP (Octanol-Water Partition Coefficient)	1.43	[2]

Experimental Protocols

The following sections detail the general methodologies used to determine the key physical properties of organic compounds like ethyl 4-pyridinecarboxylate.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature.

Methodology:

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a capillary tube, which is sealed at one end.[3]
- **Apparatus Setup:** The capillary tube is placed in a heating block or an oil bath of a melting point apparatus, adjacent to a calibrated thermometer.[4]
- **Heating:** The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) to ensure thermal equilibrium between the sample, the heating medium, and the thermometer. [5]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[6] For a pure compound, this range is typically narrow (0.5-1 °C).



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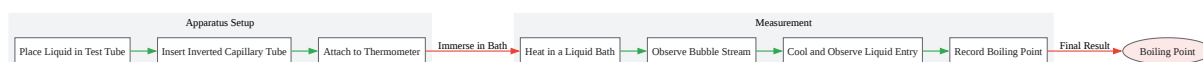
Melting Point Determination Workflow

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology:

- **Apparatus Setup:** A small amount of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid. The test tube is then attached to a thermometer.[7]
- **Heating:** The assembly is heated in a liquid bath (e.g., oil or water).[8]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9]



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Boiling Point Determination Workflow

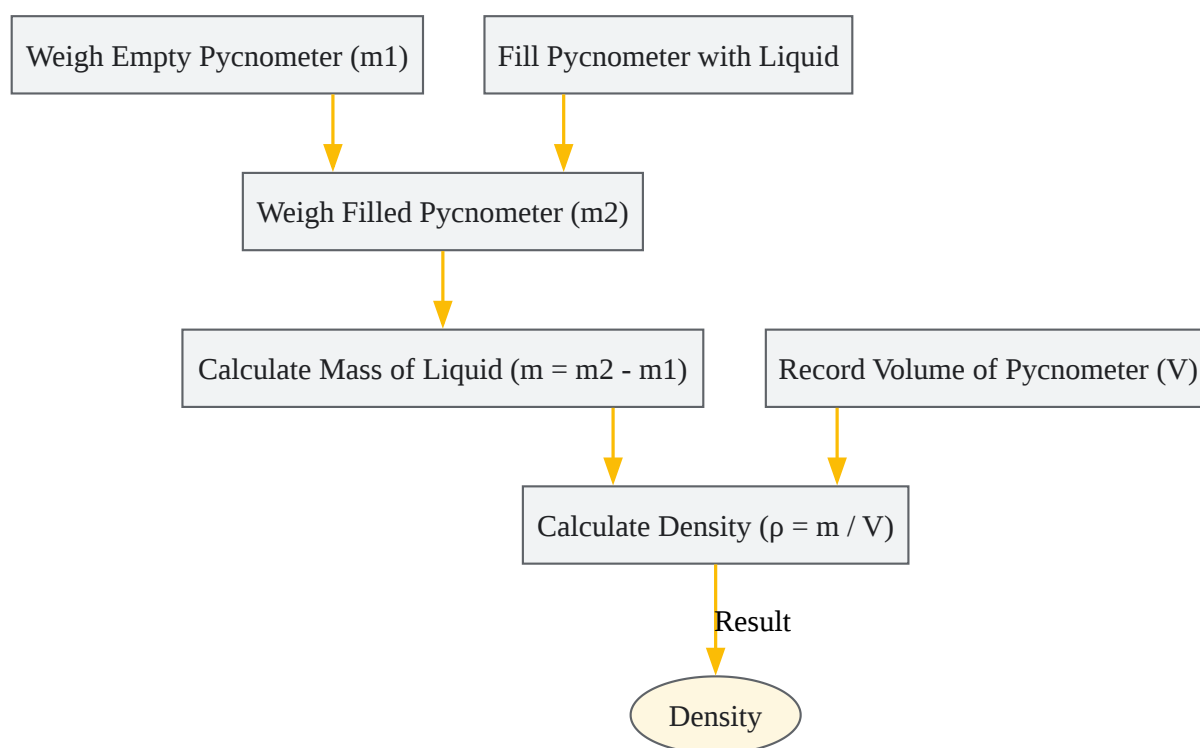
Density Determination

Density is the mass of a substance per unit volume.

Methodology (Pycnometer Method):

- **Weigh Empty Pycnometer:** A clean, dry pycnometer (a flask with a specific volume) is accurately weighed.
- **Fill with Liquid:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped off.
- **Weigh Filled Pycnometer:** The filled pycnometer is weighed.

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.



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Density Determination Workflow

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology (Qualitative):

- Sample Preparation: A small, measured amount of the solute (e.g., 50 mg) is placed in a test tube.

- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- **Mixing:** The mixture is agitated vigorously for a set period.
- **Observation:** The mixture is observed to see if the solute has completely dissolved. If not, the mixture may be gently heated to determine the effect of temperature on solubility. The substance is classified as soluble, partially soluble, or insoluble. This process is repeated with a range of solvents of varying polarities (e.g., water, ethanol, diethyl ether, hexane).[\[10\]](#)

pKa Determination

The pKa is a measure of the acidity of a compound. For a base like ethyl 4-pyridinecarboxylate, the pKa of its conjugate acid is determined.

Methodology (Potentiometric Titration):

- **Solution Preparation:** A known concentration of the compound is dissolved in a suitable solvent (often a water-methanol mixture for organic compounds).[\[11\]](#)
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
- **pH Monitoring:** The pH of the solution is monitored continuously using a calibrated pH meter as the acid is added.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which is the point where half of the base has been neutralized.[\[11\]](#)

Refractive Index Determination

The refractive index of a material is a dimensionless number that describes how fast light travels through the material.

Methodology (Abbe Refractometer):

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).[\[12\]](#)

- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.[13]
- Measurement: The prism is closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.[14]
- Reading: The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.[12]

Conclusion

This technical guide provides essential physical property data for ethyl 4-pyridinecarboxylate, a compound of interest in pharmaceutical and chemical research. The summarized data, coupled with detailed general experimental protocols and illustrative workflows, serves as a foundational resource for scientists and researchers. Accurate determination and understanding of these physical properties are fundamental for the successful design of experiments, development of formulations, and ensuring the quality and purity of synthesized compounds.

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